Z-Dap(Fmoc)-OH supplier and purchasing information

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Compound of Interest

Compound Name:	*Z-Dap(Fmoc)-OH*
CAS No.:	*142855-80-9*
Cat. No.:	*B613321*

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An In-depth Technical Guide to Fmoc-Dap(Z)-OH: A Strategic Building Block for Advanced Peptide Therapeutics

Introduction

In the landscape of modern drug development, peptides have emerged as a formidable class of therapeutics, offering high specificity and potency with lower toxicity compared to small molecules. However, natural peptides often suffer from poor metabolic stability and limited bioavailability. The strategic incorporation of non-proteinogenic amino acids is a cornerstone of next-generation peptide design, enabling chemists to overcome these limitations and imbue peptides with novel functionalities.

Among these specialized building blocks, 2,3-diaminopropionic acid (Dap) offers a unique scaffold for chemical modification due to its side-chain primary amine.[1] The successful integration of Dap into a peptide sequence via Solid-Phase Peptide Synthesis (SPPS) is critically dependent on a robust and versatile protecting group strategy. This is where Nα-Fmoc-Nβ-Z-L-2,3-diaminopropionic acid, commonly known as Fmoc-Dap(Z)-OH, demonstrates its profound utility.

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This technical guide serves as a comprehensive resource for researchers, chemists, and drug development professionals. It delves into the core properties of Fmoc-Dap(Z)-OH, the strategic rationale for its use, detailed experimental protocols for its application, and practical information for its procurement. As a Senior Application Scientist, the insights provided herein are grounded in both mechanistic understanding and field-proven methodologies to empower your research and development endeavors.

Physicochemical Properties and Specifications

Fmoc-Dap(Z)-OH is a derivative of L-2,3-diaminopropionic acid where the α-amino group is protected by the base-labile Fluorenylmethyloxycarbonyl (Fmoc) group, and the β-amino side-chain is protected by the hydrogenolysis-labile Benzyloxycarbonyl (Z or Cbz) group. This orthogonal protection scheme is the key to its versatility in complex peptide synthesis.

Property	Specification
CAS Number	204316-36-9[2]
Molecular Formula	$C_{26}H_{24}N_2O_6$[2][3]
Molecular Weight	460.48 g/mol [2]
IUPAC Name	(2S)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-3-(phenylmethoxycarbonylamino)propanoic acid[3]
Synonyms	Nα-Fmoc-Nβ-Z-L-2,3-diaminopropionic acid, Fmoc-3-(Z-amino)-L-alanine[2]
Appearance	White to off-white powder[2]
Typical Purity	≥95.0%[2]
Primary Application	Fmoc solid-phase peptide synthesis[2]
Storage	2-8°C[4]

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The Strategic Advantage of Incorporating Dap in Peptide Design

The decision to incorporate Dap into a peptide sequence is driven by the desire to impart specific, advantageous properties that are not achievable with the 20 proteinogenic amino acids. The side-chain amine of Dap is a powerful tool for modulating the overall function of a peptide.

Modulating Biological Activity and Selectivity

A primary application of Dap is in the design of antimicrobial peptides (AMPs). Many natural AMPs exhibit broad-spectrum activity but are hampered by their toxicity to host cells, particularly their hemolytic activity against red blood cells. By systematically replacing cationic lysine residues with Dap on the polar face of amphipathic α-helical AMPs, researchers have achieved a significant reduction in hemolytic activity, thereby widening the therapeutic index.[1] This demonstrates how a subtle change in side-chain length and structure can decouple antimicrobial potency from undesirable cytotoxicity.

Engineering pH-Sensitivity for Drug Delivery

The pKa of the β-amino group in Dap, when incorporated into a peptide, is sufficiently lowered to be sensitive to the pH changes that occur during endosomal acidification (from pH ~7.4 in the cytosol to pH 5-6 in the endosome).[5] At neutral pH, the Dap side chain is largely deprotonated. Upon endosomal entrapment and subsequent acidification, the side chain becomes protonated. This gain of a positive charge can trigger significant conformational changes in the peptide, leading to membrane disruption and facilitating the endosomal escape of the peptide and its therapeutic cargo into the cytoplasm.[1][5] This "proton sponge" effect is a critical mechanism for improving the efficacy of intracellularly targeted biologics.

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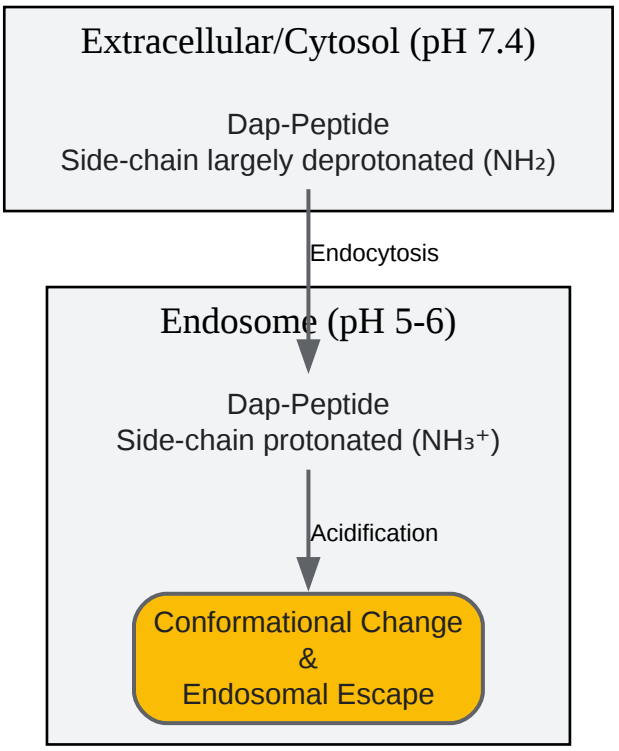

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Caption: pH-dependent protonation of Dap side-chain for endosomal escape.

Maintaining Conformational Integrity

A crucial consideration when introducing unnatural amino acids is their impact on the peptide's secondary structure. Studies have shown that substituting canonical amino acids with Dap is remarkably well-tolerated. For instance, replacing threonine residues in channel-forming peptides with Dap did not disrupt the propensity of the peptides to adopt an α-helical conformation in a hydrophobic environment.[1][6] This structural preservation is vital for maintaining the biological function of many peptides, ensuring that the benefits of Dap incorporation do not come at the cost of the peptide's foundational architecture.

Application in Solid-Phase Peptide Synthesis (SPPS)

Fmoc-Dap(Z)-OH is designed for seamless integration into the standard Fmoc-based SPPS workflow. This methodology relies on the repetitive removal of the temporary N-terminal Fmoc

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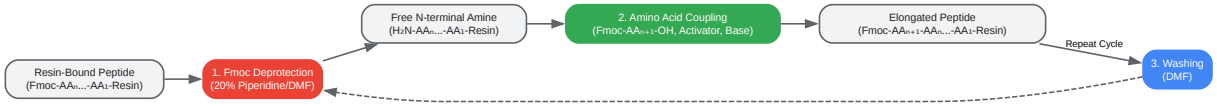
group, followed by the coupling of the next Fmoc-protected amino acid in the sequence.



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Caption: General workflow of the Fmoc Solid-Phase Peptide Synthesis (SPPS) cycle.[7]

Detailed Protocol: Incorporation of Fmoc-Dap(Z)-OH

This protocol outlines a standard manual coupling procedure. Equivalents are calculated relative to the loading capacity of the resin.

1. Resin Preparation:

- The peptide-resin with a free N-terminal amine is swelled in N,N-Dimethylformamide (DMF) for 30-60 minutes in a reaction vessel.[8]

2. Fmoc-Dap(Z)-OH Activation:

- Causality: The carboxylic acid of the incoming amino acid must be activated to form a highly reactive species that readily couples with the N-terminal amine on the resin. Reagents like HCTU or HATU form activated esters that are efficient and suppress racemization.

- In a separate vial, dissolve Fmoc-Dap(Z)-OH (3 eq.) and an aminium-based coupling reagent such as HCTU (2.9 eq.) or HATU (2.9 eq.) in DMF.

- Add a non-nucleophilic base, typically N,N-diisopropylethylamine (DIPEA) (6 eq.), to the solution. The base is crucial for scavenging the HCl produced during activation and for maintaining a basic pH required for the coupling reaction.

- Allow the mixture to pre-activate for 1-2 minutes.

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3. Coupling Reaction:

- Add the activated Fmoc-Dap(Z)-OH solution to the deprotected peptide-resin.
- Agitate the reaction mixture for 1-4 hours at room temperature.[7][8]

4. Monitoring and Capping (Self-Validation):

- Trustworthiness: To ensure a high-quality final peptide, each coupling step must be driven to completion. The Kaiser test is a reliable qualitative method to detect the presence of free primary amines.[7]
- Perform a Kaiser test on a small sample of resin beads. A negative result (beads remain colorless or yellow) indicates a complete reaction.
- If the test is positive (beads turn blue), the coupling should be repeated ("double coupling").
- If the coupling remains incomplete, any unreacted amines should be "capped" by acetylation (using acetic anhydride) to prevent the formation of deletion sequences in the final product. [8]

5. Washing:

- Once the coupling is complete, thoroughly wash the resin with DMF to remove excess reagents and byproducts.

The Power of Orthogonal Protection

The true elegance of Fmoc-Dap(Z)-OH lies in its orthogonal protecting groups. Throughout the iterative cycles of SPPS, the Z-group on the Dap side-chain remains completely stable to the 20% piperidine in DMF used for Fmoc removal.[9] This stability allows the peptide chain to be fully assembled without compromising the side-chain protection.

Once the primary sequence is complete, the researcher has several options:

- Cleave and Deprotect: The peptide can be cleaved from the resin and all side-chain protecting groups (including the Z-group) removed simultaneously using a strong acid

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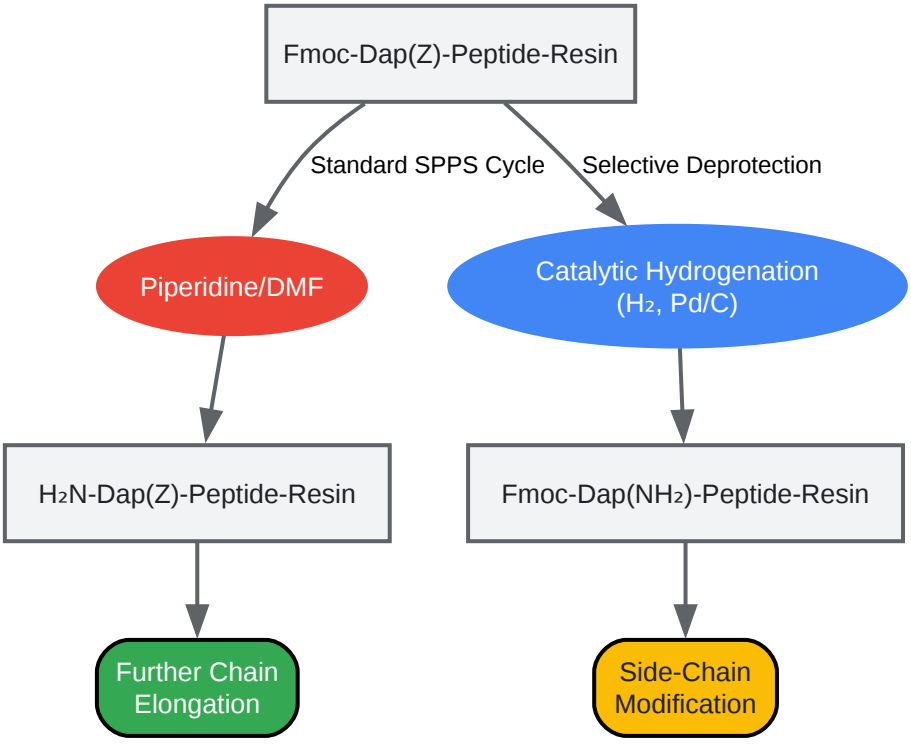
cocktail (e.g., trifluoroacetic acid with scavengers), assuming the Z-group is not intended for further modification.

- Selective On-Resin Deprotection: The Z-group can be selectively removed while the peptide is still attached to the solid support. This is typically achieved via catalytic hydrogenation (e.g., H_2, Pd/C), which does not affect other common acid-labile side-chain protecting groups (like Boc or tBu). This unmasks the Dap side-chain amine for further on-resin modifications, such as:
  - Attachment of fluorescent labels or biotin tags.
  - Formation of cyclic peptides by linking to the N-terminus or another side chain.
  - Creation of branched peptides.



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Caption: Orthogonal deprotection strategy for Fmoc-Dap(Z)-OH in SPPS.

Supplier and Purchasing Information

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Fmoc-Dap(Z)-OH is readily available from several reputable chemical suppliers that specialize in reagents for peptide synthesis. When procuring this building block, it is essential to verify the quality and purity to ensure reproducible results in your synthesis.

Supplier	Common Product Name/Synonym	Typical Purity
Sigma-Aldrich (Merck)	Fmoc-Dap(Z)-OH	≥95.0%[2]
ChemPep Inc.	Fmoc-Dap(Z)-OH	N/A
Parchem	Z-D-Dap(Fmoc)-OH (Note: D-isomer)	N/A
Santa Cruz Biotechnology	Z-D-Dap(Fmoc)-OH (Note: D-isomer)	N/A
MySkinRecipes	Fmoc-Dap(Z)-OH	98%[4]
ChemicalBook	Z-DAP(FMOC)-OH / Cbz-L-Dap(Fmoc)-OH	95%-99.9%[10]

Purchasing Considerations for Researchers:

- Certificate of Analysis (CoA): Always request a lot-specific CoA to verify the identity and purity of the product. This document is a critical part of a self-validating protocol system.
- Purity Specification: For SPPS, a purity of ≥95% is generally recommended. Higher purity may be required for GMP manufacturing.
- Isomeric Form: Be vigilant about the stereochemistry. The L-form (Fmoc-L-Dap(Z)-OH) is most common for mimicking natural peptides, but the D-form may be required for specific applications, such as increasing resistance to proteolysis. Note that some suppliers list the D-isomer (e.g., CAS 185968-90-5).[11][12]
- Supplier Reputation: Source materials from established suppliers with a strong track record in providing high-quality peptide synthesis reagents.

Safety and Handling

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As with all laboratory chemicals, proper safety precautions must be observed when handling Fmoc-Dap(Z)-OH.

- Hazard Classification: It is classified as a combustible solid.[2]
- Personal Protective Equipment (PPE): Standard laboratory PPE, including safety glasses (eyeshields), gloves, and a lab coat, is required. For handling the powder, a dust mask (e.g., type N95) is recommended to avoid inhalation.[2]
- Storage: Store the compound in a tightly sealed container in a cool, dry place, typically at 2-8°C, to maintain its stability and prevent degradation.[4]
- SDS: Always consult the Safety Data Sheet (SDS) provided by the supplier for complete and detailed safety, handling, and disposal information before use.[13]

Conclusion

Fmoc-Dap(Z)-OH is more than just a protected amino acid; it is a sophisticated chemical tool that unlocks advanced strategies in peptide design and drug development. Its unique orthogonal protection scheme provides chemists with precise control over peptide architecture, enabling the site-specific introduction of functionalities for creating branched, cyclic, or conjugated peptides. The ability to incorporate Dap residues allows for the fine-tuning of biological activity, the engineering of environmentally responsive delivery systems, and the enhancement of therapeutic profiles. By understanding the chemical principles behind its design and the validated protocols for its use, researchers can confidently leverage Fmoc-Dap(Z)-OH to push the boundaries of peptide science and accelerate the development of novel therapeutics.

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